

2-(Phenylthio)acetamide CAS number 22446-20-4

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Compound of Interest

Compound Name: 2-(Phenylthio)acetamide

Cat. No.: B1348294

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An In-Depth Technical Guide to **2-(Phenylthio)acetamide** (CAS: 22446-20-4)

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-(Phenylthio)acetamide, identified by CAS number 22446-20-4, is an organic compound belonging to the thioamide family.^[1] Its structure, featuring a phenylthio group attached to an acetamide moiety, provides unique chemical properties and a versatile scaffold for chemical synthesis and drug design.^[1] This technical guide provides a comprehensive overview of its physicochemical properties, synthesis, and known biological activities, with a focus on its potential applications in research and development. The compound serves as a valuable building block for the synthesis of various heterocyclic compounds and has been identified as a molecule of interest for its potential therapeutic applications, notably in the management of allergic rhinitis.^{[1][2]}

Physicochemical Properties

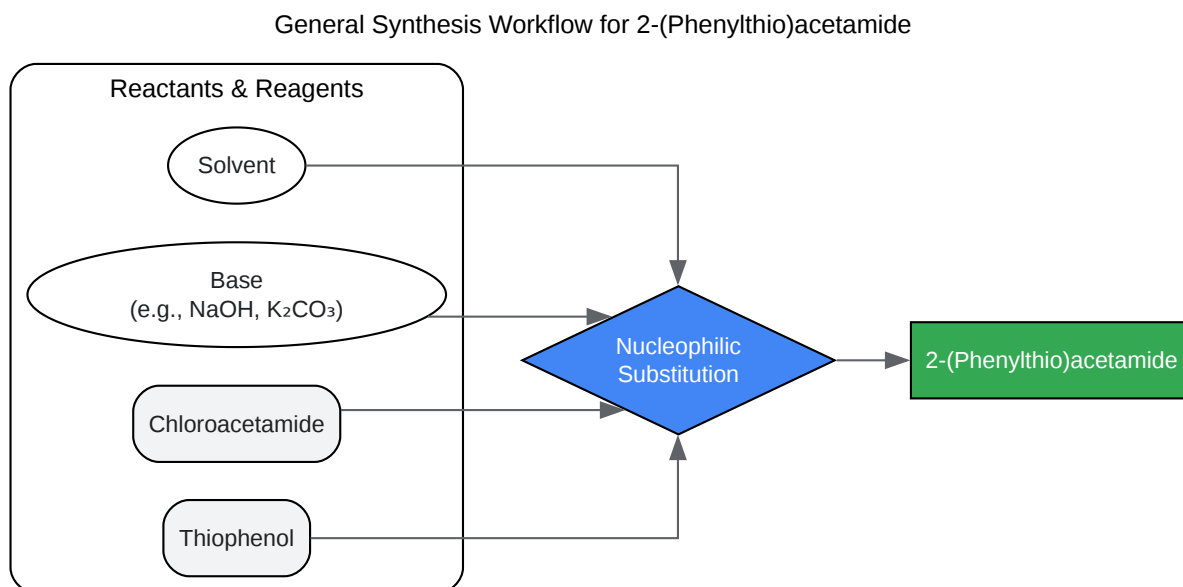
The fundamental physicochemical properties of **2-(Phenylthio)acetamide** are summarized in the table below. The data is compiled from various chemical databases and computational models.

Property	Value	Source
CAS Number	22446-20-4	[2] [3] [4]
Molecular Formula	C ₈ H ₉ NOS	[1] [4]
Molecular Weight	167.23 g/mol	[2] [4]
IUPAC Name	2-phenylsulfanylacetamide	[4]
Synonyms	2-(phenylthio)acetamide, NSC525221	[4] [5]
Boiling Point	339.6°C at 760 mmHg (Computed)	[5]
Flash Point	159.2°C (Computed)	[5]
Density	1.21 g/cm ³ (Computed)	[5]
Solubility	No data available	[6]
Melting Point	No data available	[6]
LogP	1.96 (Computed)	[5]
Topological Polar Surface Area	68.4 Å ²	[1]
Hydrogen Bond Acceptor Count	2	[1]
Hydrogen Bond Donor Count	1	[5]
Rotatable Bond Count	3	[1]

Synthesis and Experimental Protocols

The primary synthetic route to **2-(Phenylthio)acetamide** is a nucleophilic substitution reaction. This method is straightforward and serves as a fundamental protocol for its preparation.

General Synthesis Workflow



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Caption: Synthesis of **2-(Phenylthio)acetamide** via nucleophilic substitution.

Experimental Protocol: Synthesis from Thiophenol and Chloroacetamide

This protocol is based on the fundamental thioacetylation reaction described in the literature.^[1]

- **Dissolution:** Dissolve thiophenol (1.0 equivalent) and chloroacetamide (1.0 equivalent) in a suitable polar aprotic solvent, such as dimethylformamide (DMF) or acetonitrile.
- **Base Addition:** Add a base, such as potassium carbonate (K_2CO_3) or sodium hydroxide (NaOH) (1.1 to 1.5 equivalents), to the reaction mixture. The base acts as a proton scavenger to facilitate the nucleophilic attack of the thiolate anion.
- **Reaction:** Stir the mixture at room temperature or with gentle heating (e.g., 50-60 °C) for several hours (typically 4-12 hours). Monitor the reaction progress using Thin Layer Chromatography (TLC).

- Work-up: Once the reaction is complete, pour the mixture into water and extract the product with an organic solvent like ethyl acetate.
- Purification: Wash the combined organic layers with brine, dry over anhydrous sodium sulfate (Na_2SO_4), and concentrate under reduced pressure. The crude product can be further purified by recrystallization or column chromatography to yield pure **2-(Phenylthio)acetamide**.

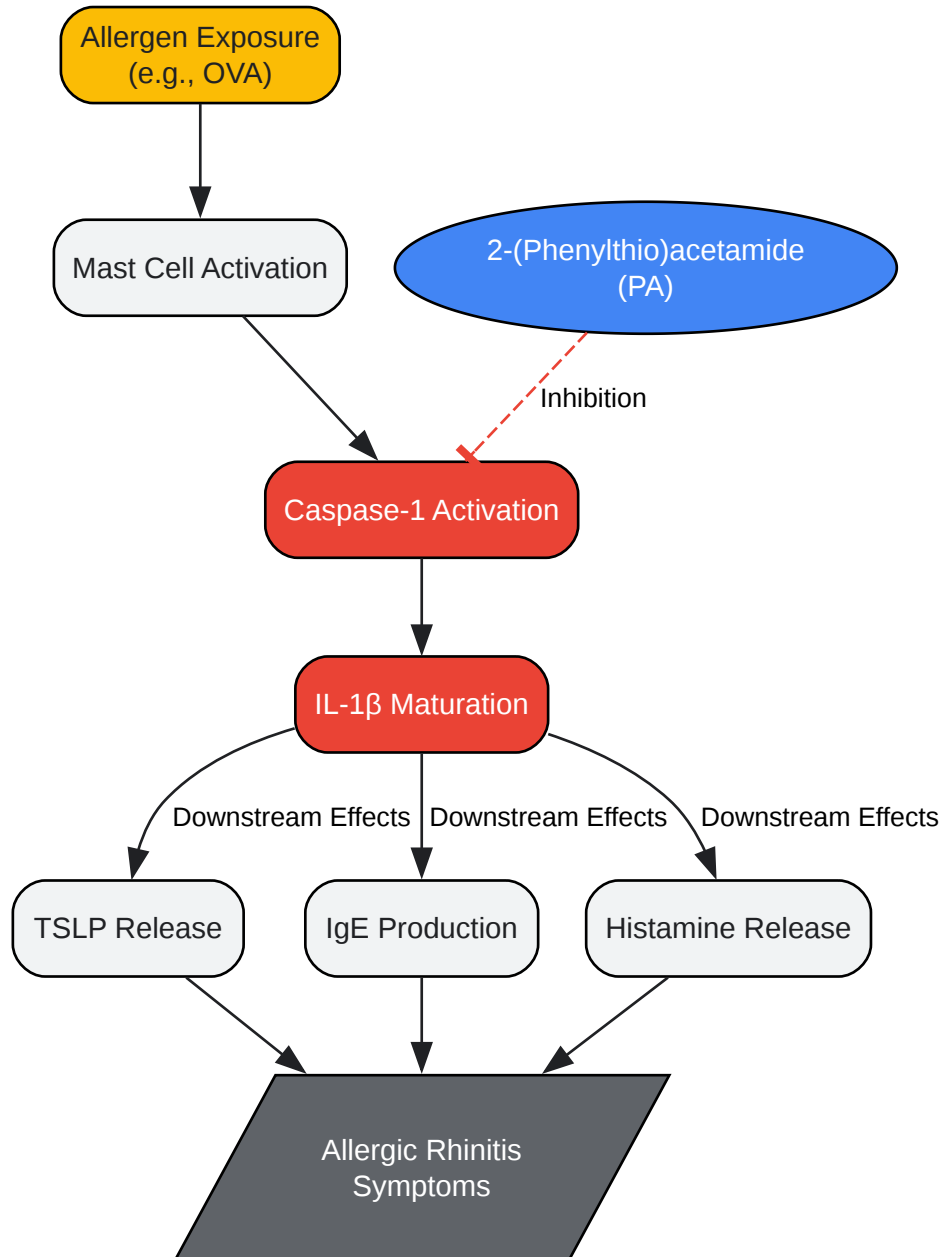
Biological Activity and Mechanism of Action

While much of the quantitative biological data pertains to its derivatives, **2-(Phenylthio)acetamide** (PA) itself has been identified as a promising therapeutic agent, particularly for its anti-allergic properties.^[2]

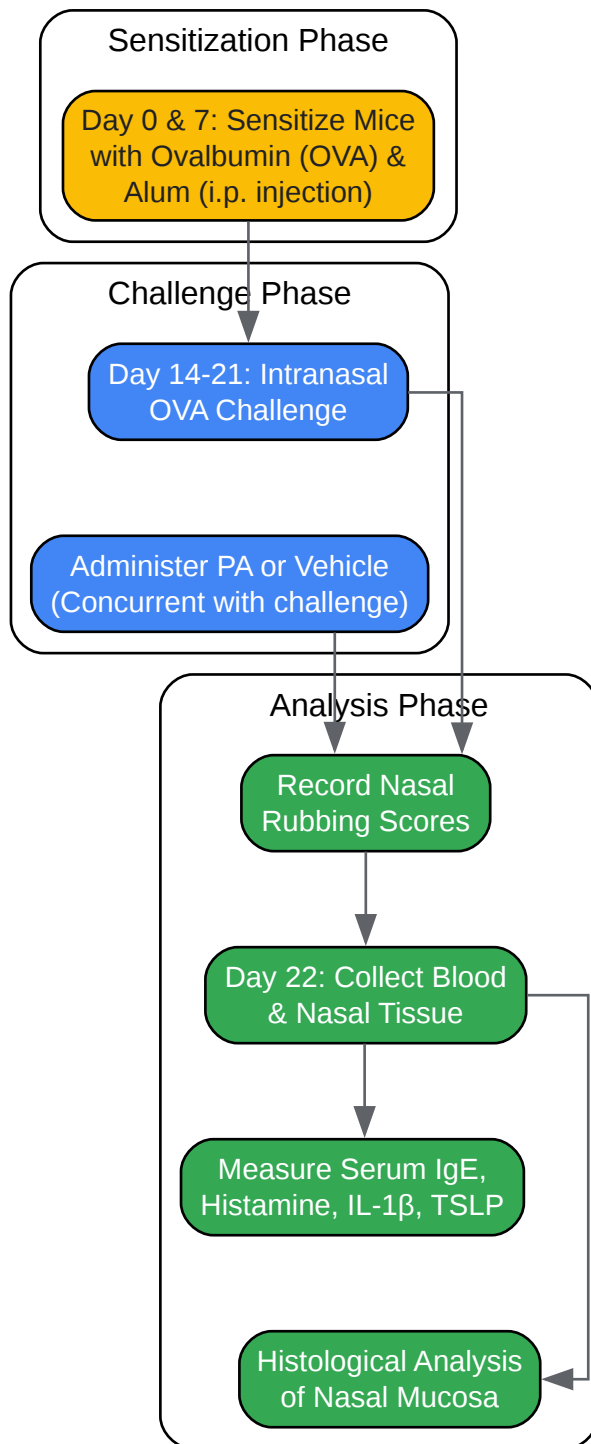
Anti-Allergic Activity

2-(Phenylthio)acetamide has been identified as a potential compound for managing allergic rhinitis (AR).^[2] A molecular docking simulation identified PA as an inhibitor of caspase-1, a key enzyme in the inflammatory pathway.^[2]

Proposed Anti-Allergic Mechanism of 2-(Phenylthio)acetamide



Workflow for In Vivo Allergic Rhinitis (AR) Model Evaluation

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